

Navigating the Supply and Application of N-Desmethyl Venlafaxine-d3: A Technical Guide

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Compound of Interest		
Compound Name:	N-Desmethyl venlafaxine-d3	
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A Comprehensive Technical Guide for Researchers, Scientists, and Drug Development Professionals on the Procurement and Application of **N-Desmethyl Venlafaxine-d3**.

This whitepaper provides an in-depth analysis of **N-Desmethyl venlafaxine-d3**, a critical deuterated internal standard for the accurate quantification of venlafaxine and its metabolites. Venlafaxine, a widely prescribed serotonin-norepinephrine reuptake inhibitor (SNRI), and its metabolites are frequently analyzed in clinical and research settings to ensure therapeutic efficacy and safety.[1][2] The use of a stable isotope-labeled internal standard like **N-Desmethyl venlafaxine-d3** is paramount for correcting matrix effects and ensuring the precision of bioanalytical methods.[1][2][3]

This guide offers a comparative overview of commercially available **N-Desmethyl venlafaxine-d3**, details a standard experimental protocol for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS), and presents visual workflows to aid in both supplier selection and experimental design.

Supplier and Product Specifications

The selection of a suitable **N-Desmethyl venlafaxine-d3** supplier is a critical first step for any research endeavor. Key considerations include purity, isotopic enrichment, and the availability of comprehensive analytical documentation. A summary of specifications from prominent suppliers is presented below to facilitate an informed decision-making process.



Supplier/Pr oduct Name	Chemical Formula	Molecular Weight (g/mol)	CAS Number	Purity	Notes
rac N- Desmethyl Venlafaxine- d3 (United States Biological)[4]	C16H22D3NO2	266.39	1189980-40- 2	Highly Purified	White Solid, Soluble in Dichlorometh ane, Ethyl Acetate, Tetrahydrofur an.[4]
N-Desmethyl venlafaxine- d3 (MedchemEx press)[3][5]	Not Specified	Not Specified	1189980-40- 2	Not Specified	Deuterium labeled compound for use as a tracer or internal standard.[3]
rac N- Desmethyl Venlafaxine- d3 (Pharmaffiliat es)[6]	C16H22D3NO	266.39	1189980-40- 2	Not Specified	
rac N- Desmethyl Venlafaxine- d3 (Dove Research & Analytics)[7]	Not Specified	Not Specified	1189980-40- 2	Not Specified	Synonym: Norvenlafaxin e-d3.[7]



D,L-N- Desmethylve nlafaxine-d3 (Isotope Science / Alfa Chemistry)[8]	Not Specified	Not Specified	Not Specified	Not Specified	For research use only.[8]
N-Nitroso-N- Desmethyl- Desvenlafaxi ne-D3 (Acanthus Research)[9]	C16H21D3N2O	Not Specified	2680662-11- 5	Not Specified	A related impurity standard.[9]
N-Nitroso-N- Desmethyl- Desvenlafaxi ne-D3 (SynZeal)[10]	C15H19D3N2O 3	281.4	Not Available	>90%	

Note: This table is based on publicly available data and may not be exhaustive. Researchers should always request a certificate of analysis for lot-specific details.

Experimental Protocol: Quantification of Venlafaxine and Metabolites in Human Plasma by LC-MS/MS

The following protocol provides a detailed methodology for the simultaneous determination of venlafaxine and its major metabolite, O-desmethylvenlafaxine, in human plasma using a deuterated internal standard. This method is adaptable for use with **N-Desmethyl venlafaxine-d3**.

- 1. Materials and Reagents:
- Venlafaxine, O-desmethylvenlafaxine, and N-Desmethyl venlafaxine-d3 reference standards
- Methanol (HPLC grade)



- Acetonitrile (HPLC grade)
- Formic acid
- · Ammonium acetate
- Ultrapure water
- Drug-free human plasma
- 2. Standard Solution Preparation:
- Prepare primary stock solutions of venlafaxine, O-desmethylvenlafaxine, and N-Desmethyl venlafaxine-d3 (e.g., 1 mg/mL) in methanol.[11]
- Prepare working solutions by diluting the stock solutions with a suitable solvent, such as methanol or a methanol-water mixture.[11][12]
- Prepare calibration curve standards and quality control (QC) samples by spiking drug-free plasma with appropriate volumes of the working solutions.[11] Typical concentration ranges for venlafaxine and O-desmethylvenlafaxine are 2.0-500 ng/mL.[13]
- 3. Sample Preparation (Protein Precipitation):[13]
- To a 200 μL aliquot of plasma sample, standard, or QC, add the internal standard solution (N-Desmethyl venlafaxine-d3).
- Add a protein precipitation agent, such as acetonitrile containing formic acid.[13]
- Vortex the mixture to ensure thorough mixing.
- Centrifuge the samples to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube or vial for analysis.
- 4. LC-MS/MS Conditions:
- · Liquid Chromatography (LC):



- Column: A C18 reversed-phase column is commonly used.[1]
- Mobile Phase: A gradient or isocratic elution with a mixture of an aqueous phase (e.g., water with 0.1% formic acid or 2 mM ammonium acetate) and an organic phase (e.g., acetonitrile or methanol).[11]
- Flow Rate: A typical flow rate is between 0.3 and 0.7 mL/min.[11][14]
- Column Temperature: Maintained at a constant temperature, for example, 35°C or 50°C.
 [11][14]
- Tandem Mass Spectrometry (MS/MS):
 - Ionization: Electrospray ionization (ESI) in positive ion mode.[11]
 - Detection: Multiple Reaction Monitoring (MRM) is used for quantification.[11] Specific precursor to product ion transitions for venlafaxine, O-desmethylvenlafaxine, and the internal standard must be optimized. For example, transitions for venlafaxine (m/z 278.3 → 58.1) and O-desmethylvenlafaxine (m/z 264.3 → 58.1) have been reported.[13]
 - Gas Parameters: Nebulizer gas, collision gas, and gas temperatures should be optimized for the specific instrument.[11][14]

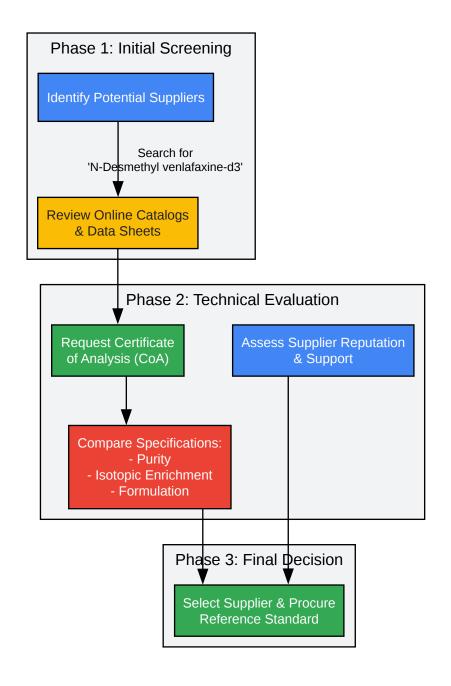
5. Data Analysis:

- Quantify the analytes by calculating the peak area ratio of the analyte to the internal standard.
- Construct a calibration curve by plotting the peak area ratios against the nominal concentrations of the calibration standards.
- Determine the concentrations of the unknown samples and QCs from the calibration curve using a weighted linear regression.

Visualizing Key Processes

To further clarify the workflow, the following diagrams have been generated.

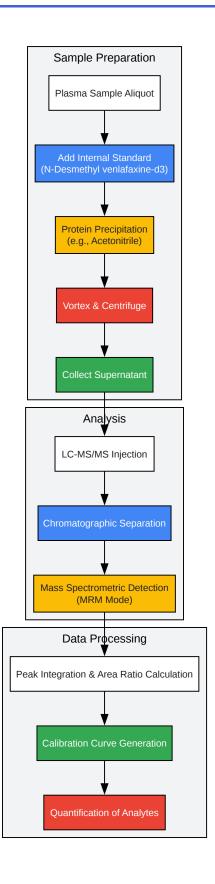




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Caption: Logical workflow for selecting a qualified supplier of N-Desmethyl venlafaxine-d3.





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